

# [Leu15]-Gastrin I handling precautions

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**Compound Focus:** [Leu15]-Gastrin I (human)

Cat. No.: S1902245

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## Chemical Properties & Storage

The following table summarizes the fundamental characteristics and storage requirements for **[Leu15]-Gastrin I (human)** [1] [2] [3].

| Property          | Details  |
|-------------------|--|
| CAS Number        | 39024-57-2 [1] [2] [3]                                   |
| Molecular Formula | $C_{98}H_{126}N_{20}O_{31}$ [1] [2] [3]                  |
| Molecular Weight  | 2080.16 g/mol (approx.) [1] [2] [3]                      |
| Appearance        | White to off-white solid powder [1] [2]                  |
| Purity            | Typically >95% (verify with Certificate of Analysis) [3] |
| Short Sequence    | Pyr-GPWLEEEEEAYGWLDF-NH <sub>2</sub> [1] [2] [3]         |

| Storage Aspect    | Precautions   |
|-------------------|---|
| Long-Term Storage | <b>Powder:</b> Store at <b>-20°C</b> or preferably <b>-80°C</b> in a sealed container away from moisture and light [1] [2] [3]. |

| Storage Aspect | Precautions   |
|----------------|---|
| In Solvent     | Stock solutions can be stored at <b>-80°C</b> for 6 months or <b>-20°C</b> for 1 month. Aliquot to avoid repeated freeze-thaw cycles [2]. |
| Handling       | Keep away from moisture and direct sunlight. Allow the vial to warm to room temperature before opening to prevent condensation [1].       |

## Reconstitution & Solubility

Successful experimentation begins with proper peptide dissolution. Below are standard preparation methods.

| Solvent | Solubility           | Preparation Note  |
|---------|----------------------|---|
| DMSO    | 80-100 mg/mL [1] [2] | Hygroscopic; use newly opened DMSO. Sonication is recommended to dissolve fully [1] [2].        |
| Water   | 5-10 mg/mL [1] [2]   | For higher concentrations, sonication and pH adjustment to 11 with NaOH is recommended [1] [2]. |

### Example Stock Solution Preparation:

- **1 mM solution in DMSO:** Add 48.1  $\mu\text{L}$  of DMSO directly to 1 mg of peptide powder [2].
- **1 mM solution in Water:** Add 480.7  $\mu\text{L}$  of water (pH-adjusted) to 1 mg of peptide powder [1].

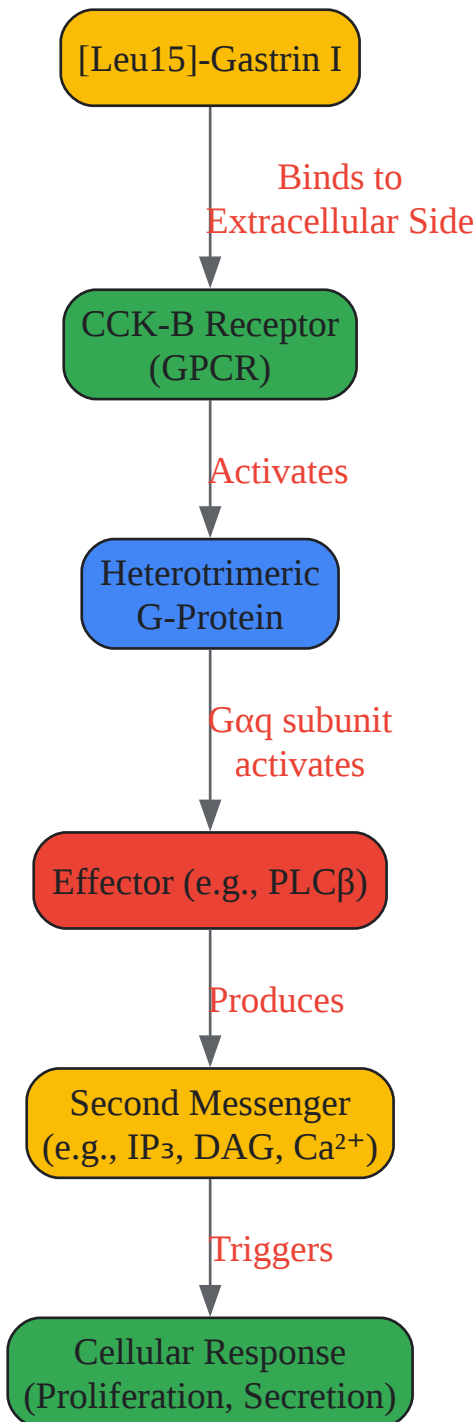
## Critical Handling Precautions

- **For Research Use Only:** This product is **not for human or therapeutic use** and is intended for laboratory research only [1] [2] [3].
- **Biological Activity:** [Leu15]-Gastrin I is a biologically active peptide hormone that binds to the Cholecystokinin-B (CCK-B)/gastrin receptor, a G-protein-coupled receptor (GPCR) [4] [2] [3]. It can influence processes like gastric acid secretion and has trophic effects on the gastrointestinal epithelium [2] [3]. Handle with appropriate biosafety protocols.

- **Stability is Key:** Peptides are susceptible to degradation. Adhere strictly to the recommended storage temperatures and minimize the time the peptide spends at room temperature or in solution.
- **Note on TFA Salts:** The peptide may be supplied as a trifluoroacetic acid (TFA) salt. Be aware that TFA can affect the peptide's net weight and may interfere in highly sensitive biological assays [3].

## Experimental Design & Troubleshooting

**FAQ 1: What is the core mechanism of action of [Leu15]-Gastrin I?** [Leu15]-Gastrin I exerts its effects by activating the Cholecystokinin-B (CCK-B) receptor, which is a Class A G-protein-coupled receptor (GPCR) [2] [5] [3]. Upon binding, it triggers intracellular signaling cascades. A simplified overview of this canonical GPCR pathway is shown below.



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**FAQ 2: The peptide isn't dissolving properly in my aqueous buffer. What should I do?** This is a common issue. First, note the sequence contains multiple glutamic acid residues, making it hydrophilic but potentially challenging at neutral pH.

- **Solution A:** Use a small amount of DMSO to initially dissolve the peptide into a concentrated stock (e.g., 10-100 mg/mL), which can then be diluted into your aqueous buffer. Ensure the final DMSO concentration is compatible with your assay system.
- **Solution B:** As indicated in the solubility data, briefly raising the pH of the aqueous solvent to 10-11 with a dilute base like NaOH can enhance solubility. Remember to readjust the pH if necessary after the peptide is fully dissolved [2].

### FAQ 3: My binding assay results are inconsistent. What could be the cause?

- **Check Peptide Integrity:** Ensure the peptide has been stored correctly and that stock solutions have not been subjected to multiple freeze-thaw cycles. Run an HPLC check if possible.
- **Verify Experimental Conditions:** The binding of related gastrin ligands can be sensitive to GTP concentrations, as GTP influences G-protein coupling [6]. Ensure your assay buffer components (pH, cations) are consistent with published protocols [4] [6].

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## References

1. [ Leu ]- 15 I, Gastrin | human | Variant | 39024-57-2 | TargetMol Gastrin [targetmol.com]
2. [Leu15]-Gastrin I (human) | Peptide Hormone [medchemexpress.com]
3. [ Leu ]- 15 I ( Gastrin ) peptide human [novoprolabs.com]
4. gastrin-(5-17), on binding to canine fundic mucosal cells ... [pubmed.ncbi.nlm.nih.gov]
5. Structure, function and drug discovery of GPCR signaling - PMC [pmc.ncbi.nlm.nih.gov]
6. Gastrin13 and the C-terminal Octapeptide of ... [pubmed.ncbi.nlm.nih.gov]

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